

# Essential Guide to the Safe Disposal of Epinine 3-O-sulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Epinine 3-O-sulfate*

Cat. No.: *B009864*

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This document provides comprehensive safety protocols and detailed procedural guidance for the proper disposal of **Epinine 3-O-sulfate**, ensuring the safety of laboratory personnel and compliance with regulatory standards. The following information is intended for researchers, scientists, and professionals in drug development who handle this compound.

## 1. Chemical and Physical Properties

A summary of the key quantitative data for **Epinine 3-O-sulfate** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>5</sub> S	PubChem[1]
Molecular Weight	247.27 g/mol	PubChem[1]
CAS Number	101910-85-4	PubChem[1]
Physical State	Solid	Sigma-Aldrich[2]
Hazard Classification	Acute Toxicity, Dermal, Category 2	Sigma-Aldrich[2]
Signal Word	Danger	Sigma-Aldrich[2]
Hazard Statement	H310: Fatal in contact with skin.	Sigma-Aldrich[2]

## 2. Hazard Identification and Immediate Safety Precautions

**Epinine 3-O-sulfate** is classified as a highly hazardous substance. The primary route of exposure and toxicity is through skin contact, which can be fatal.<sup>[2]</sup> Immediate and stringent safety measures are mandatory when handling this compound.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, a lab coat, and eye protection.<sup>[2]</sup> Given the "Fatal in contact with skin" warning, double-gloving may be advisable.
- Handling: Do not get in eyes, on skin, or on clothing.<sup>[2]</sup> Avoid generating dust. Handle in a well-ventilated area, preferably within a chemical fume hood.
- First Aid:
  - Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water. Seek immediate medical attention by calling a poison center or doctor.<sup>[2]</sup>
  - Eye Contact: Rinse eyes with plenty of water.
  - Ingestion: If swallowed, immediately have the victim drink water (two glasses at most). Consult a physician.<sup>[2]</sup>

## 3. Step-by-Step Disposal Protocol

The disposal of **Epinine 3-O-sulfate** and its containers must be managed by an approved waste disposal plant.<sup>[2]</sup> The following steps provide a detailed workflow for laboratory personnel to ensure safe and compliant disposal.

### Experimental Protocol: Decontamination of Labware

- Objective: To safely decontaminate laboratory glassware and equipment that has come into contact with **Epinine 3-O-sulfate**.
- Materials:
  - Contaminated labware (e.g., beakers, spatulas, stir bars).

- Appropriate organic solvent (e.g., ethanol or isopropanol) for initial rinsing.
- Detergent solution.
- Designated waste containers for solvent rinsate and solid waste.
- Procedure:
  1. Perform all decontamination steps within a certified chemical fume hood.
  2. Rinse the contaminated labware three times with a suitable organic solvent to solubilize and remove residual **Epinine 3-O-sulfate**.
  3. Collect all solvent rinsate in a designated, properly labeled hazardous waste container.
  4. Wash the rinsed labware with a laboratory detergent and water.
  5. Rinse with deionized water and allow to air dry.

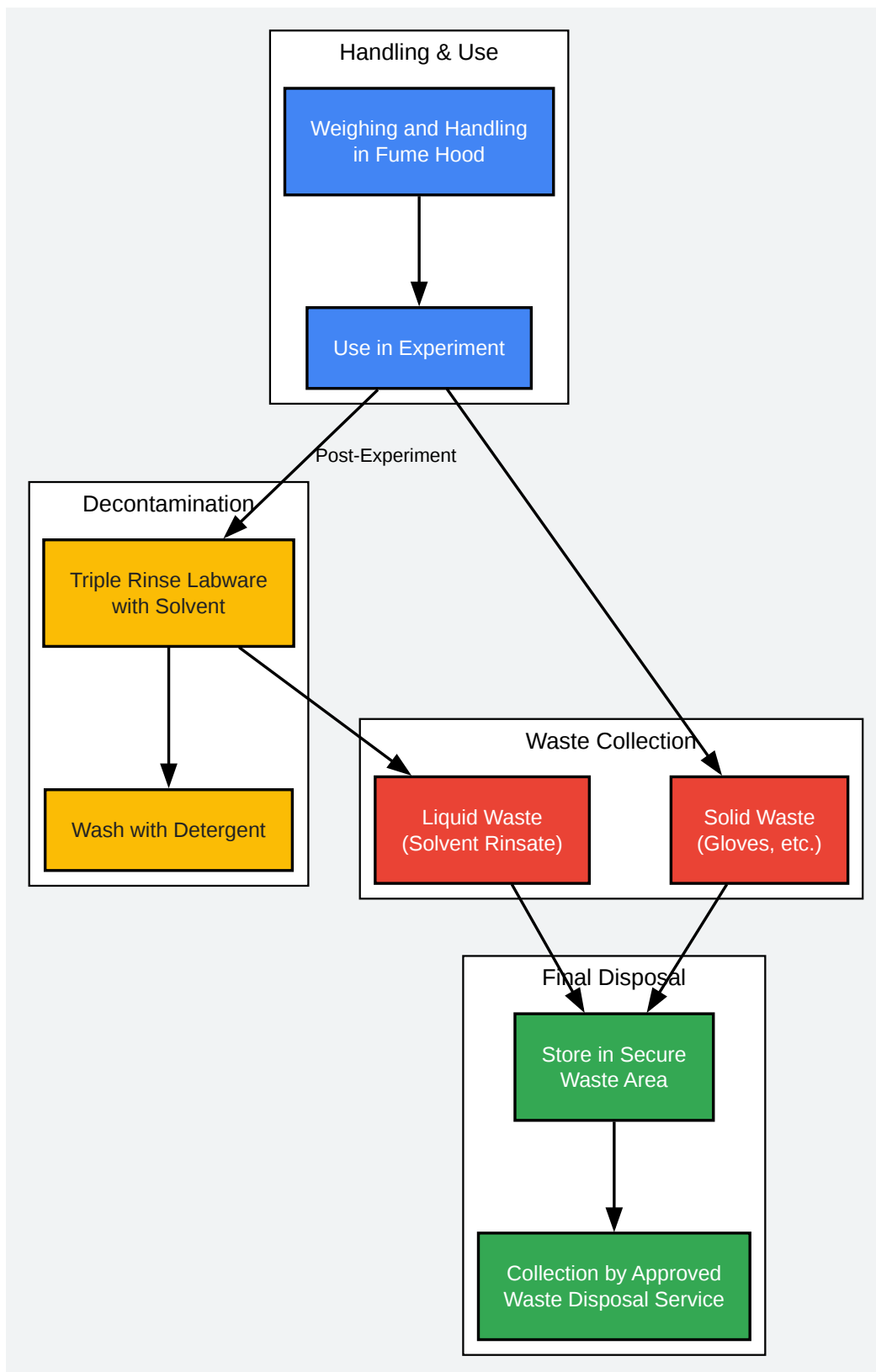
#### 4. Waste Segregation and Storage

Proper segregation and storage of waste are critical to prevent accidental exposure and ensure compliant disposal.

- Solid Waste: All disposable materials that have come into contact with **Epinine 3-O-sulfate**, such as gloves, weighing paper, and contaminated paper towels, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: All solvent rinsates from decontamination procedures must be collected in a separate, labeled hazardous waste container for liquid chemical waste.
- Storage: Store all waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they can be collected by a licensed hazardous waste disposal service. The storage area should be locked or otherwise accessible only to authorized personnel.[2]

#### 5. Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Epinine 3-O-sulfate**.



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Caption: Workflow for the safe disposal of **Epinine 3-O-sulfate**.

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## References

- 1. Epinine 3-O-sulfate | C<sub>9</sub>H<sub>13</sub>NO<sub>5</sub>S | CID 127991 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)